

2-Fluoropyridin-4-ol: A Strategic Building Block in Modern Drug Discovery

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Compound of Interest

Compound Name: 2-Fluoropyridin-4-ol

Cat. No.: B7795608

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Abstract: This in-depth technical guide provides a comprehensive overview of **2-Fluoropyridin-4-ol**, a key heterocyclic intermediate in pharmaceutical research and development. We will explore its fundamental chemical structure and properties, detail its synthesis and analytical characterization, and critically examine its reactivity and strategic applications in the design of novel therapeutic agents. This document is intended for an audience of researchers, scientists, and drug development professionals.

Introduction: The Value Proposition of Fluorinated Pyridinols in Medicinal Chemistry

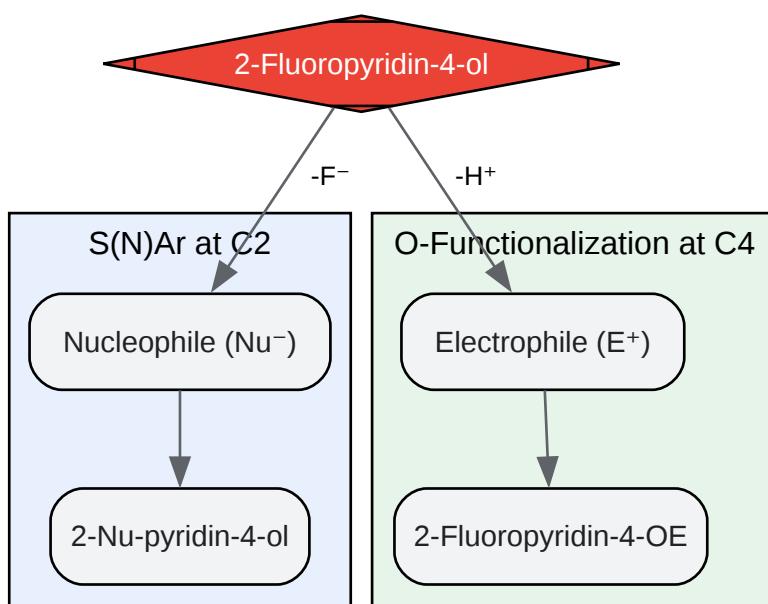
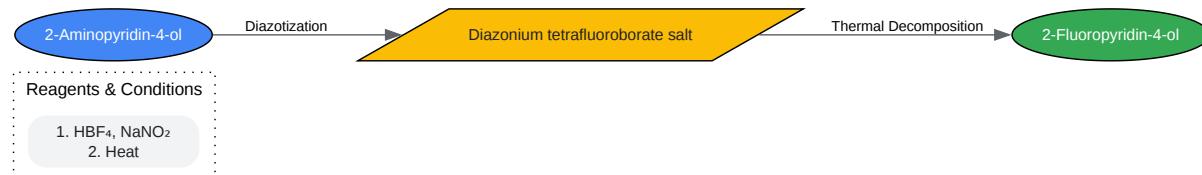
The strategic incorporation of fluorine into molecular scaffolds is a cornerstone of modern drug design.^{[1][2]} Fluorine's unique properties—high electronegativity, small van der Waals radius, and the ability to form strong carbon-fluorine bonds—can profoundly influence a compound's metabolic stability, lipophilicity, and binding affinity to biological targets.^{[1][2]} Within the vast landscape of fluorinated heterocycles, **2-Fluoropyridin-4-ol** has emerged as a particularly versatile and valuable building block.^[3] Its utility stems from the orthogonal reactivity of its two key functional groups: a fluorine atom at the 2-position, which is susceptible to nucleophilic aromatic substitution, and a hydroxyl group at the 4-position, which allows for a variety of functionalization reactions.^[3] This dual reactivity provides a powerful platform for the synthesis of complex, highly functionalized pyridine derivatives for a wide range of therapeutic applications.

Core Chemical and Physical Properties

2-Fluoropyridin-4-ol is typically a solid at room temperature, appearing as an off-white to light yellow crystalline powder.^[4] A critical aspect of its chemistry is the tautomeric equilibrium between the pyridinol and pyridone forms, with the latter often being the predominant tautomer.

Structural and Identification Data

- IUPAC Name: **2-Fluoropyridin-4-ol**
- Synonyms: 2-Fluoro-4-hydroxypyridine
- CAS Number: 22282-69-5^{[4][5]}
- Molecular Formula: C₅H₄FNO^{[3][4][5]}
- Molecular Weight: 113.09 g/mol ^{[3][4][5]}



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